

3-Bromo-5-nitroaniline molecular weight and formula

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 3-Bromo-5-nitroaniline

Cat. No.: B1329233

[Get Quote](#)

A Technical Guide to 3-Bromo-5-nitroaniline

This technical guide provides a concise overview of the fundamental physicochemical properties of **3-Bromo-5-nitroaniline**, tailored for researchers, scientists, and professionals in drug development.

Core Physicochemical Data

3-Bromo-5-nitroaniline is an aromatic amine and a nitro compound. Its core quantitative data are summarized in the table below for ease of reference.

Property	Value	Citations
Molecular Formula	C6H5BrN2O2	[1][2][3]
Molecular Weight	217.02 g/mol	[2][3]
Monoisotopic Mass	215.95344 Da	[1][3]
IUPAC Name	3-bromo-5-nitroaniline	[3]
CAS Number	55215-57-1	[1][4]

Logical Relationship of Compound Identifiers and Properties

The following diagram illustrates the relationship between the different identifiers and key properties of **3-Bromo-5-nitroaniline**.

Key identifiers and properties of **3-Bromo-5-nitroaniline**.

Experimental Protocols

While specific, detailed experimental protocols involving **3-Bromo-5-nitroaniline** are highly application-dependent, a general synthetic procedure is available.

Synthesis of **3-Bromo-5-nitroaniline** from 1-Bromo-3,5-dinitrobenzene[5]

A general procedure for the synthesis of **3-bromo-5-nitroaniline** involves the selective reduction of one nitro group in 1-bromo-3,5-dinitrobenzene.[5]

- Reactants: To a solution of 1-bromo-3,5-dinitrobenzene (1 equivalent) in ethanol, an aqueous solution of 20% ammonium sulfide ((NH₄)₂S, 2.2 equivalents) is added at room temperature. [5]
- Reaction: The mixture is heated to reflux for 2 hours.[5]
- Workup: Upon completion, the reaction is cooled and diluted with ethyl acetate and water. The organic layer is separated, washed with saturated saline, and concentrated under reduced pressure.[5]
- Purification: The crude product is then purified by silica gel column chromatography using a mixture of ethyl acetate and hexane as the eluent to yield **3-bromo-5-nitroaniline** as an orange solid.[5]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Page loading... [wap.guidechem.com]

- 2. 3-Bromo-5-nitroaniline - CAS:55215-57-1 - Sunway Pharm Ltd [3wpharm.com]
- 3. ar-Bromo-ar-nitrobenzenamine | C₆H₅BrN₂O₂ | CID 44535 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. 3-Bromo-5-nitroaniline | 55215-57-1 [chemicalbook.com]
- 5. 3-Bromo-5-nitroaniline | 55215-57-1 [chemicalbook.com]
- To cite this document: BenchChem. [3-Bromo-5-nitroaniline molecular weight and formula]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1329233#3-bromo-5-nitroaniline-molecular-weight-and-formula]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com